

# Personal protective equipment for handling 4-(2-Hydroxyethyl)benzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzoic acid

Cat. No.: B1331172

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## Essential Safety and Handling Guide for 4-(2-Hydroxyethyl)benzoic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the operational use and disposal of **4-(2-Hydroxyethyl)benzoic acid**, ensuring the well-being of laboratory personnel and the protection of the environment.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	4-(2-Hydroxyethyl)benzoic acid
CAS Number	46112-46-3
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>
Primary Hazards	Irritant
GHS Hazard Statements	H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **4-(2-Hydroxyethyl)benzoic acid**.

Body Part	PPE Recommendation
Eye and Face	Chemical safety goggles or a face shield and safety glasses are mandatory to protect against splashes.[2][3]
Hand Protection	Wear impervious chemical-resistant gloves. Recommended materials include Nitrile rubber (0.35 mm), Butyl rubber (0.5 mm), Neoprene (0.5 mm), or PVC (0.5 mm).[2][4]
Body Protection	A laboratory coat is required. For handling larger quantities or when there is a significant risk of splashing, a chemical-resistant apron or coveralls should be worn.[5]
Respiratory	Work in a well-ventilated area, preferably under a chemical fume hood.[5][6] If dust formation is likely, a NIOSH-approved respirator with a particulate filter (e.g., P2) should be used.[7]

## Operational Plan: Step-by-Step Handling Procedure

This section provides a procedural workflow for the safe handling of **4-(2-Hydroxyethyl)benzoic acid** from preparation to post-handling cleanup.

### Pre-Handling Preparations:

- **Area Preparation:** Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- **Emergency Equipment Check:** Verify that a safety shower and eyewash station are readily accessible and operational.[2]
- **PPE Inspection:** Inspect all PPE for integrity before use. Ensure gloves are free from tears or punctures.

- Review Safety Data Sheet (SDS): Before starting any procedure, review the SDS for **4-(2-Hydroxyethyl)benzoic acid**.

## Handling the Chemical:

- Weighing and Transfer: Handle the solid material carefully to minimize dust generation.<sup>[6]</sup> Use a spatula for transfers. All weighing and transfers should be conducted within a fume hood.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- General Conduct: Avoid contact with skin, eyes, and clothing.<sup>[6]</sup> Do not eat, drink, or smoke in the handling area.

## Post-Handling Procedures:

- Decontamination: Wipe down the work surface with an appropriate cleaning agent.
- PPE Removal: Remove gloves and other disposable PPE, turning them inside out to prevent skin contact with any contaminants.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.<sup>[5]</sup>

## Emergency Procedures

In the event of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing.[5] Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[5] If skin irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[6] Seek immediate medical attention.[6]

## Disposal Plan

Proper disposal of **4-(2-Hydroxyethyl)benzoic acid** and its containers is crucial to prevent environmental contamination.

## Waste Segregation and Collection:

- **Solid Waste:** Collect any unused or waste solid **4-(2-Hydroxyethyl)benzoic acid** in a designated, clearly labeled hazardous waste container.
- **Contaminated Materials:** Any materials used for cleaning spills (e.g., absorbent pads) and disposable PPE should also be placed in the hazardous waste container.
- **Empty Containers:** Handle uncleaned containers as you would the product itself. Do not reuse empty containers.

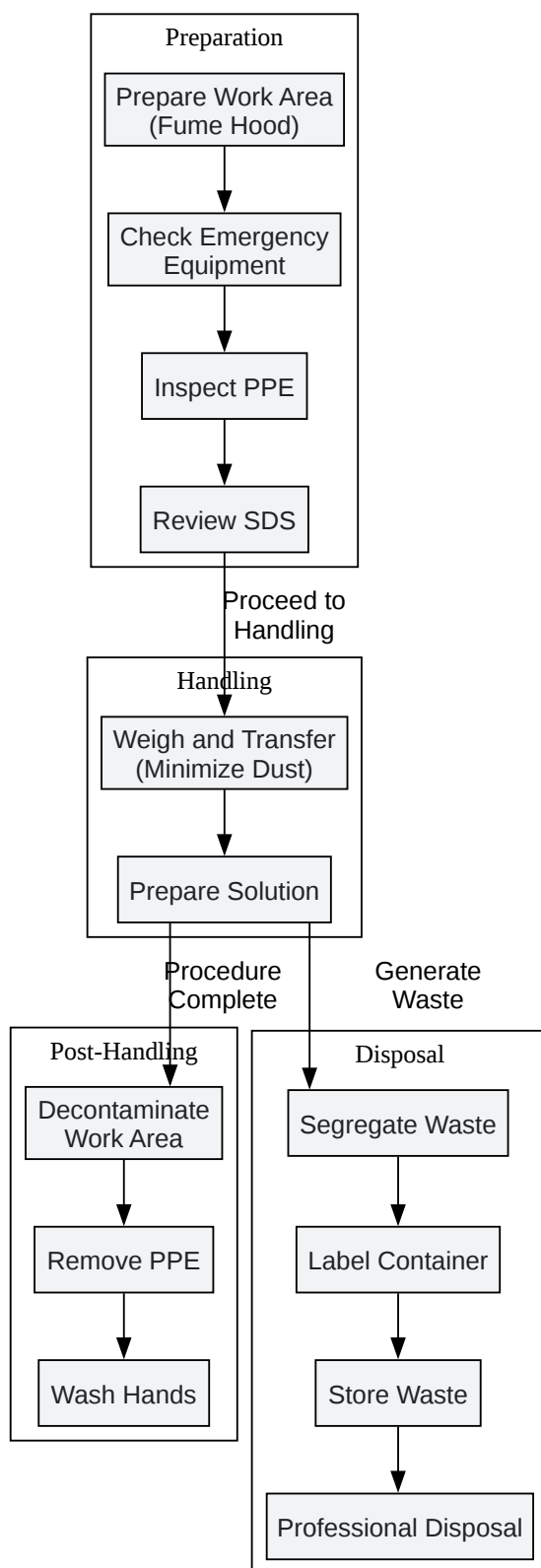
## Containerization and Labeling:

- Container: Use a leak-proof, sealable container that is compatible with the chemical.
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-(2-Hydroxyethyl)benzoic acid**," and the associated hazard symbols (e.g., irritant).

## Storage and Disposal:

- Storage: Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for the collection of the hazardous waste by a licensed environmental waste disposal company. Do not dispose of this chemical down the drain or in the regular trash.<sup>[5]</sup>

## Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-(2-Hydroxyethyl)benzoic acid**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)